

Technical Support Center: Piperazinyl Benzene

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Compound of Interest

Compound Name: 5-(4-Boc-piperazin-1-yl)benzene-1,3-diol
CAS No.: 882695-30-9
Cat. No.: B1404372

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Welcome to the Advanced Formulation Support Center. This portal provides targeted troubleshooting guides, mechanistic explanations, and validated pharmaceutical ingredients (APIs).

Diagnostic FAQ: Understanding the Mechanism of Instability

Q: Why does my piperazinyl benzene-1,3-diol hydrochloride salt rapidly deliquesce and turn into a sticky paste at ambient humidity?

A: The extreme hygroscopicity of this specific API is driven by a synergistic failure in its hydrogen-bonding network. The molecule contains two highly reactive hydroxyl groups of the benzene-1,3-diol (resorcinol) moiety.

When you form a hydrochloride salt, you introduce a highly electronegative chloride ion into the crystal lattice. This chloride ion acts as an aggressive nucleophile, and the exposed -OH groups on the benzene ring fail to form strong intramolecular bonds, they remain available to bond with atmospheric moisture. This dual mechanism leads to rapid deliquescence.

Troubleshooting Guide 1: Strategic Counterion Selection

If your API is in the early stages of development, the most effective self-validating strategy is to engineer the crystal lattice by replacing the counterion with more lipophilic organic counterions (e.g., mesylate, tosylate, or tartrate), you increase steric hindrance and reduce the ion-dipole interactions with atmospheric moisture.

Quantitative Benchmarks for Success

When screening new salts, you must evaluate them using Dynamic Vapor Sorption (DVS) against the European Pharmacopoeia (Ph. Eur.) standards.

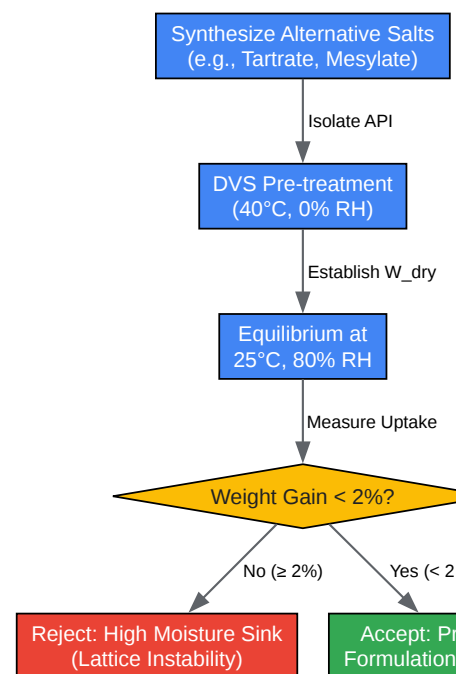
Ph. Eur. Category	Weight Gain (ΔW) at 25°C / 80% RH
Non-hygroscopic	$\Delta W < 0.2\%$
Slightly hygroscopic	$0.2\% \leq \Delta W < 2.0\%$
Moderately hygroscopic	$2.0\% \leq \Delta W < 15.0\%$
Very hygroscopic	$\Delta W \geq 15.0\%$

Protocol: Validated DVS Salt Screening

To ensure scientific integrity, do not rely on static desiccator tests. Use the following automated DVS methodology to establish a self-validating moisture profile.

- Sample Preparation: Load 10–20 mg of the crystalline piperazinyl benzene-1,3-diol salt into the ultra-sensitive thermo-balance of the GSA (Gravimetric Surface Analysis).
- Pre-treatment (Drying): Equilibrate the sample at 40°C and 0% Relative Humidity (RH) until a stable baseline weight (within 0.1% variation) is achieved. This eliminates historical moisture[6].

- Sorption Cycle: Ramp the humidity from 0% to 90% RH in 10% increments at a constant 25°C. Program the system to hold at each step until the rate of change (dRH/dt) is less than 0.002% per minute.
- Desorption Cycle: Decrease the humidity back to 0% RH in 10% decrements to check for hysteresis (which indicates hydrate formation rather than desolvation).
- Data Synthesis: Calculate the equilibrium moisture content (EMC) at 80% RH and classify the salt using the Ph. Eur. table above.



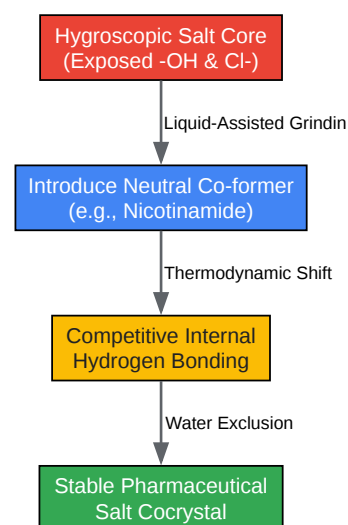
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Caption: Workflow for screening and evaluating API salt hygroscopicity via Dynamic Vapor Sorption.

Troubleshooting Guide 2: Pharmaceutical Salt Cocrystals (SSCs)

Q: I am locked into the hydrochloride salt for regulatory and pharmacokinetic reasons. How can I stop the moisture uptake without changing the API's

A: You must utilize crystal engineering to form a Pharmaceutical Salt Cocrystal (SSC). By introducing a neutral co-former (such as nicotinamide or gallic acid) that competitively binds to the highly electronegative chloride ion and the exposed -OH groups of the benzene-1,3-diol moiety[1][9]. Because the hydrogen bonding is thermodynamically excluded[9].

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Caption: Mechanism of moisture exclusion via competitive internal hydrogen bonding in salt cocrystals.

Troubleshooting Guide 3: Particle Engineering via Fluid-Bed Coating

If solid-state modifications (salt screening or cocrystallization) are insufficient or unfeasible, the hygroscopicity must be overcome mechanically at the protective polymeric shell[10][11].

Excipient Selection for Moisture Barriers

Combining water-soluble and water-insoluble polymers yields the best balance of moisture protection and dissolution performance[10].

Polymer Type	Example Excipients
Hydrophilic / Plasticizer	Polyvinylpyrrolidone (PVP)
Hydrophobic Barrier	Polyvinyl Alcohol (PVA)
Pore Former	Mannitol

Protocol: Fluid-Bed Coating for Hygroscopic Granules

This methodology utilizes a bottom-spray (Wurster) fluid-bed processor to ensure uniform coating, which is critical for preventing moisture ingress[11]

- Preparation of Coating Solution: Dissolve PVP and PVA in a hydroalcoholic solvent system (e.g., 80:20 Ethanol:Water) to a final solid concentration
- Fluidization: Load the piperaziny benzene-1,3-diol salt granules into the Wurster chamber. Fluidize the bed using dry inlet air (dew point < -10°C) h
- Atomization: Begin spraying the coating solution through the bottom nozzle. Maintain an atomization pressure of 1.5–2.0 bar to ensure fine droplet
- Thermodynamic Balancing: Monitor the product temperature strictly between 35°C and 38°C. If the temperature drops, reduce the spray rate; a col
- Curing: Once a 5-10% weight gain is achieved, stop the spray and dry the granules in the fluid bed at 40°C for 15 minutes to evaporate residual so

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